

# A Technical Guide to Boc-Ser(Tos)-OMe: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: Boc-Ser(Tos)-OMe

Cat. No.: B1276680

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the chemical properties, synthesis, and applications of N- $\alpha$ -tert-Butoxycarbonyl-O-tosyl-L-serine methyl ester, commonly referred to as **Boc-Ser(Tos)-OMe**. This valuable serine derivative serves as a crucial building block in peptide synthesis and various other organic chemistry applications.

## Core Chemical and Physical Properties

**Boc-Ser(Tos)-OMe** is a white to off-white solid, characterized by the presence of a Boc protecting group on the amine and a tosyl group on the hydroxyl side-chain of the L-serine methyl ester. These modifications enhance its utility in multi-step synthetic procedures.<sup>[1][2]</sup>

## Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C <sub>16</sub> H <sub>23</sub> NO <sub>7</sub> S	[3][4]
Molecular Weight	373.42 g/mol	[2][4]
CAS Number	56926-94-4	[3]
Melting Point	74-75 °C	[3]
Boiling Point	520 °C at 760 mmHg	[3]
Density	1.236 g/cm <sup>3</sup>	[3]
Appearance	White to off-white solid	[1]
Solubility	Soluble in DMSO.	[1]
Storage	Recommended storage at 2-8°C. Can be stored at -20°C for up to 3 years as a powder and for 1-6 months in solvent at -20°C or -80°C.	[1][3]

## Spectroscopic Data

Spectroscopy	Data
<sup>1</sup> H NMR (90 MHz, CDCl <sub>3</sub> )	δ 7.72 (d, 2H), 7.31 (d, 2H), 5.26 (m, 1H), 4.48 (m, 1H), 4.32 (m, 2H), 3.68 (s, 3H), 2.44 (s, 3H), 1.40 (s, 9H)
Infrared (IR, CHCl <sub>3</sub> )	3435, 3019, 1753, 1711, 1502, 1369, 1351, 1250, 1215, 1190, 1177 cm <sup>-1</sup>
Mass Spectrometry (MS)	m/z: 279, 210, 172, 91, 41

## Synthesis of Boc-Ser(Tos)-OMe

The synthesis of **Boc-Ser(Tos)-OMe** is typically achieved through the tosylation of the hydroxyl group of N-Boc-L-serine methyl ester (Boc-Ser-OMe). A general experimental protocol is outlined below.

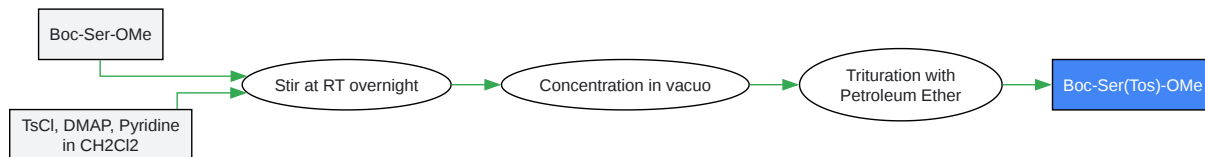
## Experimental Protocol: Tosylation of Boc-Ser-OMe

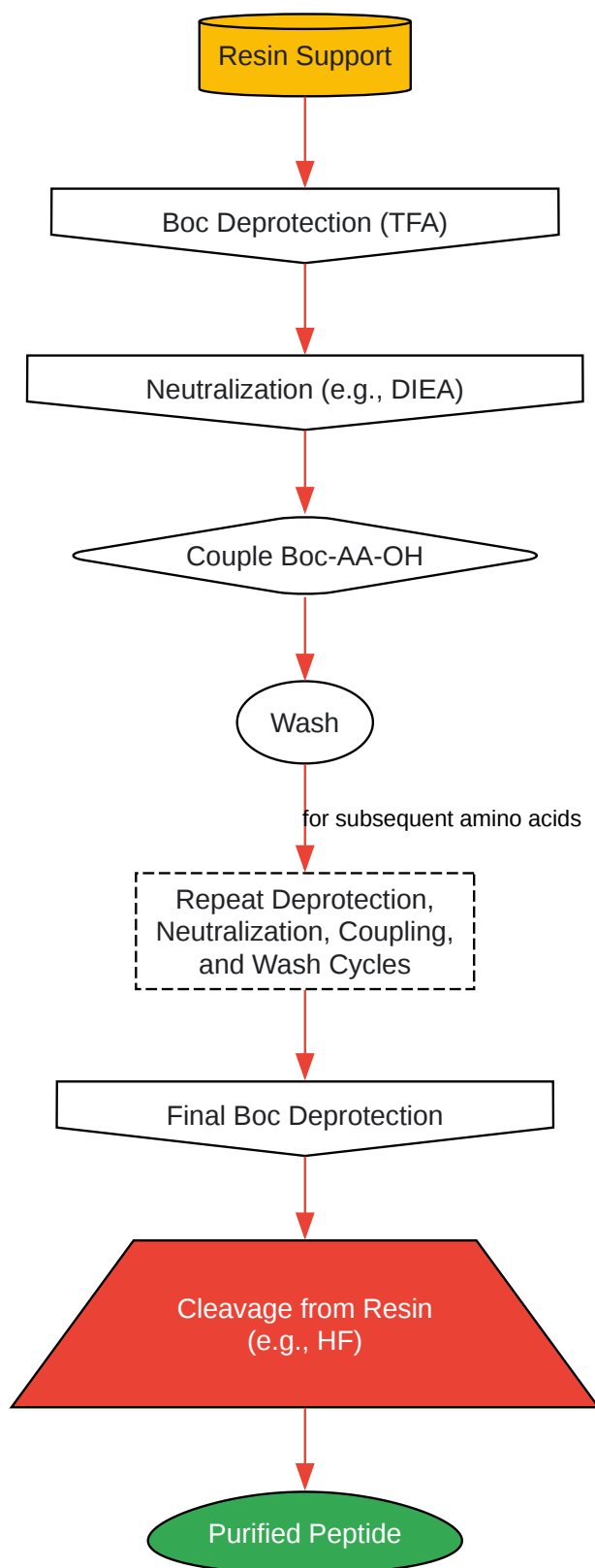
### Materials:

- Methyl (3-hydroxy)-2-(S)-(t-butoxycarbonylamino)propionate (Boc-Ser-OMe)
- Dry methylene chloride ( $\text{CH}_2\text{Cl}_2$ )
- p-Toluenesulfonyl chloride (TsCl)
- 4-(Dimethylamino)pyridine (DMAP)
- Pyridine
- Petroleum ether

### Procedure:

- Combine Methyl (3-hydroxy)-2-(S)-(t-butoxycarbonylamino)propionate (1.0 eq.), dry methylene chloride, p-toluenesulfonyl chloride (1.16 eq.), 4-(dimethylamino)pyridine (0.1 eq.), and pyridine (1.89 eq.).
- Stir the mixture at room temperature overnight.
- Concentrate the reaction solution in vacuo to obtain a pale yellow oil.
- Store the oil in vacuo overnight to allow for the formation of a white solid.
- Triturate the crude product in petroleum ether to yield the purified methyl 3-(p-toluenesulfonyloxy)-2-(S)-(t-butoxycarbonylamino)propionate.





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